

Navigating the Disposal of Morpholino(3-nitrophenyl)methanone: A Procedural Guide

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Compound of Interest

Compound Name: *Morpholino(3-nitrophenyl)methanone*

Cat. No.: *B1296131*

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Disclaimer: This document provides a general guideline for the proper disposal of **Morpholino(3-nitrophenyl)methanone** and is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and institutional review. Always consult the official SDS for the specific product you are using and adhere strictly to the chemical waste disposal protocols established by your institution and local regulatory bodies.

The following procedures are designed to ensure the safe handling and disposal of **Morpholino(3-nitrophenyl)methanone**, minimizing risks to personnel and the environment. This compound is intended for research and development use only.[\[1\]](#)

Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure that all necessary personal protective equipment (PPE) is worn and that you are working in a well-ventilated area, preferably a chemical fume hood.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.

- **Body Protection:** A lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** Use a NIOSH-approved respirator with an appropriate cartridge if dusts are generated or if working outside of a fume hood.

In Case of Exposure:

- **After Inhalation:** Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
- **After Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- **After Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- **After Swallowing:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Quantitative Data Summary

The following table summarizes key quantitative data for **Morpholino(3-nitrophenyl)methanone**. This information is critical for assessing risk and determining appropriate handling and disposal methods.

Property	Value	Source
CAS Number	262162-90-3	ChemicalBook[1]
Molecular Formula	C11H12N2O4	Calculated
Molecular Weight	236.23 g/mol	Calculated
Appearance	Solid (Form may vary)	General
Synonyms	4-(3-nitrobenzoyl)morpholine	ChemicalBook[1]

Step-by-Step Disposal Protocol

This protocol outlines the general steps for the disposal of **Morpholino(3-nitrophenyl)methanone** waste. This includes pure compound, contaminated labware, and solutions.

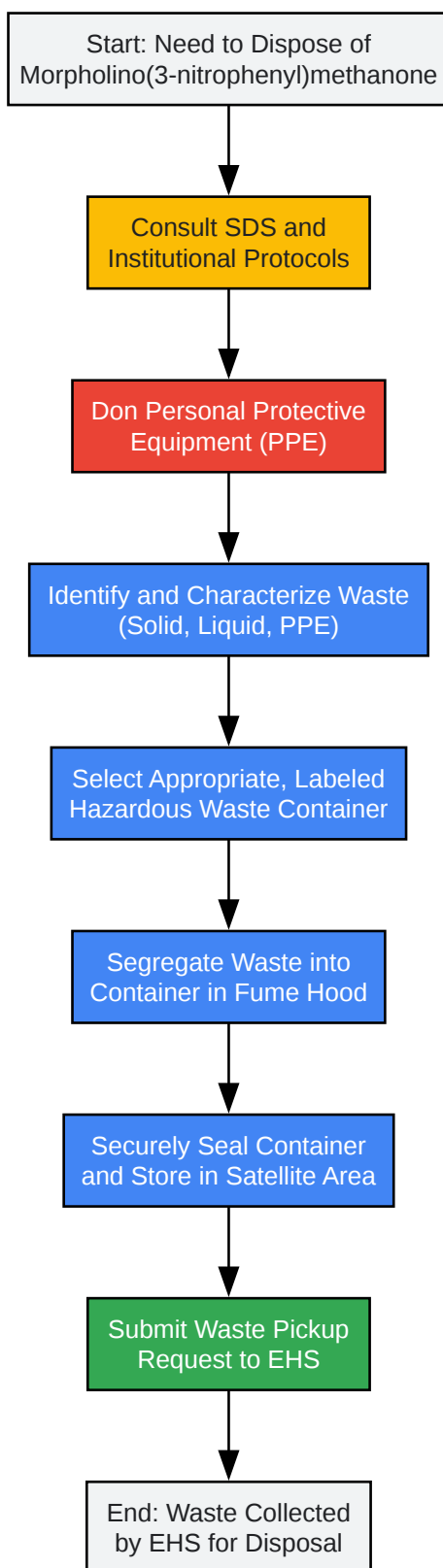
Experimental Protocol: Segregation and Collection of Chemical Waste

- Identify and Segregate:
 - Properly identify all waste containing **Morpholino(3-nitrophenyl)methanone**.
 - Segregate it into designated, chemically compatible waste containers. Do not mix with other incompatible waste streams.
 - Waste streams include:
 - Solid waste (unused reagent, contaminated weigh boats, gloves, etc.)
 - Liquid waste (solutions containing the compound)
 - Sharps waste (contaminated needles, broken glass)
- Container Labeling:
 - Clearly label each waste container with "Hazardous Waste" and the full chemical name: **"Morpholino(3-nitrophenyl)methanone"**.
 - Include the approximate concentration and quantity of the waste.
 - Note any other chemical constituents in the container.
 - Affix the appropriate hazard symbols as required by your institution (e.g., irritant, harmful).
- Waste Accumulation:
 - Store waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.

- Ensure containers are tightly sealed to prevent leaks or spills.
- Secondary containment (e.g., a larger, chemically resistant bin) is highly recommended.
- Request for Disposal:
 - Once a waste container is full, or in accordance with your institution's timeline for waste pickup, submit a formal request to your Environmental Health and Safety (EHS) department.
 - Provide all necessary documentation, including the completed hazardous waste label.
- Decontamination of Labware:
 - Thoroughly decontaminate any reusable labware (e.g., glassware) that has come into contact with the compound.
 - A triple rinse with an appropriate solvent (e.g., acetone, ethanol), followed by a wash with soap and water, is a common practice.
 - Collect all rinsate as hazardous liquid waste.

Logical Workflow for Chemical Disposal

The following diagram illustrates the decision-making and procedural flow for the safe disposal of **Morpholino(3-nitrophenyl)methanone**.



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Caption: Workflow for the safe handling and disposal of chemical waste.

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References

- 1. MORPHOLINO(3-NITROPHENYL)METHANONE - Safety Data Sheet [chemicalbook.com]
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